

AT7519 mesylate degradation and proper storage conditions

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Compound of Interest

Compound Name: AT 7519 mesylate

Cat. No.: B1666107

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Technical Support Center: AT7519 Mesylate

This technical support center provides researchers, scientists, and drug development professionals with guidance on the proper storage, handling, and potential degradation of AT7519 mesylate. The information is presented in a question-and-answer format to address specific issues that may be encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for AT7519 mesylate?

A: Proper storage is crucial to maintain the integrity of AT7519 mesylate. For solid material, long-term storage at -20°C for up to 2 years is recommended. For stock solutions, storage at -80°C is preferable for up to six months, while storage at -20°C is suitable for up to one month. It is important to store solutions in sealed containers to prevent moisture absorption.

Q2: How should I prepare stock solutions of AT7519 mesylate?

A: AT7519 mesylate has varying solubility in different solvents. For in vitro experiments, dimethyl sulfoxide (DMSO) is a common solvent. To prepare a stock solution, dissolve the compound in fresh, anhydrous DMSO. For in vivo studies, formulations in saline have been used. When preparing aqueous solutions, it's important to note that the solubility in buffers like PBS is limited, and these solutions are not recommended for storage for more than one day.

Q3: Is AT7519 mesylate sensitive to light?

A: While specific photostability studies for AT7519 mesylate are not widely published, it is a general best practice for pyrazole-containing compounds to be protected from light to minimize the risk of photodegradation. Therefore, it is advisable to store solutions in amber vials or wrap containers in foil and to minimize exposure to light during experimental procedures.

Q4: What is the stability of AT7519 mesylate in aqueous solutions?

A: Aqueous solutions of AT7519 hydrochloride are not recommended for storage for more than one day[1]. This suggests that the compound may be susceptible to hydrolysis or other forms of degradation in aqueous media over time. For cell culture experiments, it is best to dilute the DMSO stock solution into the aqueous culture medium immediately before use.

Troubleshooting Guide

Q1: I am observing inconsistent or lower-than-expected activity of AT7519 in my cell-based assays. What could be the cause?

A: Inconsistent results can arise from several factors, with compound stability being a key concern.

- **Improper Storage:** Verify that your stock solutions have been stored according to the recommendations (see FAQs). Repeated freeze-thaw cycles of stock solutions should be avoided by aliquoting the stock upon initial preparation.
- **Degradation in Assay Media:** AT7519 may not be stable in aqueous culture media for extended periods. Prepare fresh dilutions from your stock for each experiment and minimize the time the compound is in the media before and during the assay.
- **Cell Line Variability:** Different cell lines can exhibit varying sensitivity to AT7519. Ensure consistency in cell passage number and health.

Q2: My experimental results with AT7519 are not reproducible. How can I troubleshoot this?

A: Lack of reproducibility can be frustrating. Consider the following to improve the consistency of your results:

- Standardize Compound Handling: Implement a strict protocol for the preparation and use of AT7519 solutions. This includes using fresh, high-quality solvents and consistently aliquoting and storing stock solutions.
- Perform a Dose-Response Curve: Regularly performing a full dose-response curve can help identify shifts in potency that may be related to compound degradation.
- Control for Solvent Effects: Ensure that the final concentration of the solvent (e.g., DMSO) in your assay is consistent across all conditions and is at a level that does not affect cell viability or the experimental outcome.

Data Presentation

Table 1: Recommended Storage Conditions for AT7519 Mesylate

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 2 years[2]	Keep in a tightly sealed container, protected from light and moisture.
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
	-20°C	Up to 1 month	
Aqueous Solution (e.g., in PBS)	4°C	≤ 1 day[1]	Not recommended for long-term storage. Prepare fresh before use.

Table 2: Solubility of AT7519

Solvent	Solubility	Reference
DMSO	~25 mg/mL	[1]
Ethanol	~5 mg/mL	[1]
Dimethyl Formamide (DMF)	~20 mg/mL	[1]
PBS (pH 7.2)	~0.5 mg/mL	[1]

Experimental Protocols

Protocol 1: Preparation of AT7519 Mesylate Stock Solution

- Materials: AT7519 mesylate powder, anhydrous dimethyl sulfoxide (DMSO), sterile microcentrifuge tubes.
- Procedure:
 - Allow the vial of AT7519 mesylate powder to equilibrate to room temperature before opening to prevent condensation.
 - Weigh the desired amount of powder in a sterile environment.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex briefly until the powder is completely dissolved.
 - Aliquot the stock solution into single-use volumes in sterile, light-protected tubes.
 - Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: General Handling for In Vitro Assays

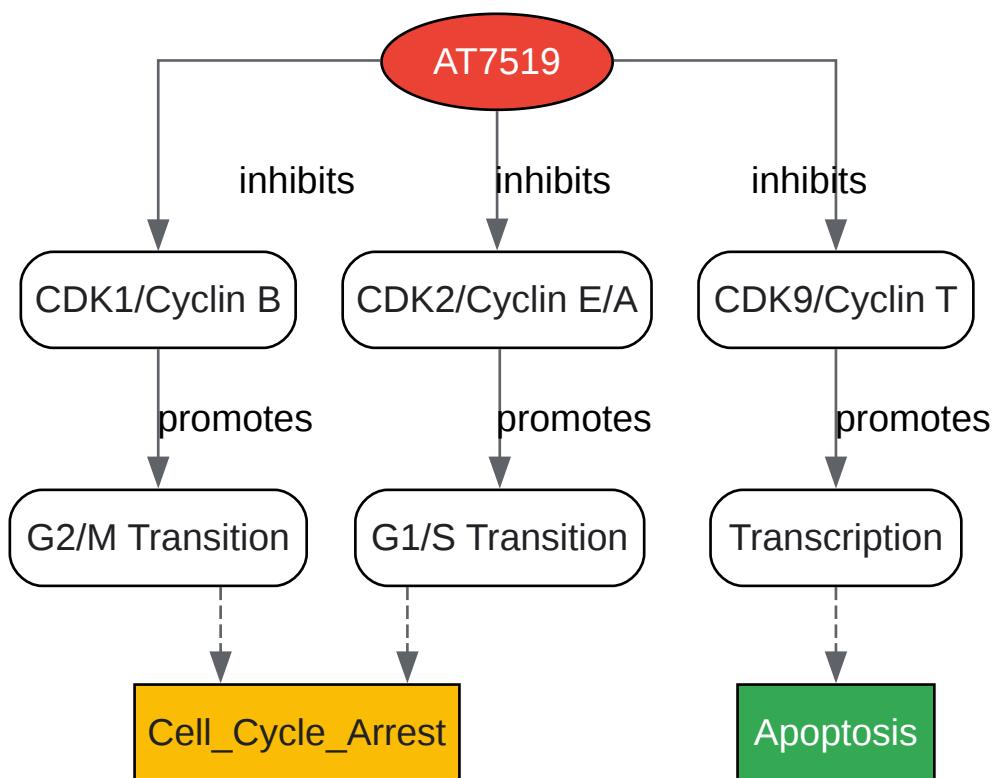
- Thawing: Thaw a single-use aliquot of the AT7519 mesylate stock solution at room temperature.

- Dilution: Immediately before use, dilute the stock solution to the desired working concentration in the appropriate cell culture medium. Ensure thorough mixing.
- Application: Add the diluted compound to the cells.
- Incubation: Proceed with the experimental incubation time. For longer incubations, consider the potential for degradation in the aqueous environment.

Visualizations

Signaling Pathway of AT7519

AT7519 is a potent inhibitor of multiple cyclin-dependent kinases (CDKs), which are key regulators of the cell cycle and transcription. By inhibiting CDKs, AT7519 leads to cell cycle arrest and apoptosis.

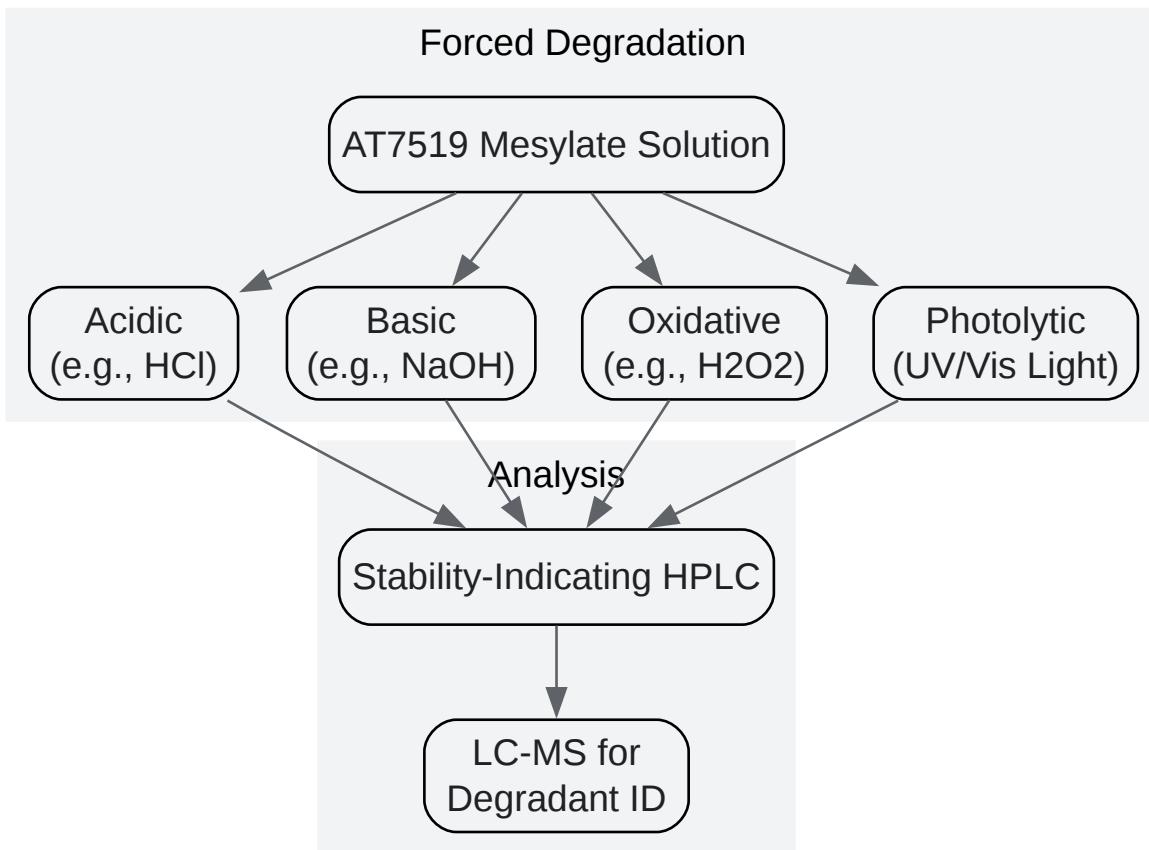


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Caption: Mechanism of action of AT7519 as a multi-CDK inhibitor.

Experimental Workflow for Assessing AT7519 Stability

A generalized workflow for assessing the stability of a compound like AT7519 mesylate would involve forced degradation studies followed by analysis.



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Caption: Generalized workflow for forced degradation studies.

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